

Comparative Technical Guide: 3-Oxomethyl vs. 3-Oxopropyl Azetidines

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Compound of Interest

Compound Name: *Tert-butyl 3-(3-oxopropyl)azetidine-1-carboxylate*

CAS No.: *154748-55-7*

Cat. No.: *B3379298*

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Executive Summary & Structural Definitions

In the context of drug design, the distinction between "3-oxomethyl" and "3-oxopropyl" substituents on the azetidine ring represents a fundamental choice in linker length, electronic modulation, and conformational entropy.

While nomenclature can vary in vendor catalogs, this guide standardizes the terms based on IUPAC chemical logic and synthetic availability:

- **3-Oxomethyl Azetidine:** Refers to Azetidine-3-carbaldehyde (also known as 3-formylazetidine). The "oxomethyl" term implies a single carbon atom attached to the ring bearing an oxo (C=O) group.
- **3-Oxopropyl Azetidine:** Refers to 3-(Azetidin-3-yl)propanal. This is a three-carbon chain attached to the ring, with the terminal carbon bearing the oxo group.

Structural Comparison Table

Feature	3-Oxomethyl Azetidine (3-Formyl)	3-Oxopropyl Azetidine (3-Propanal)
Chemical Structure	Azetidine ring	Azetidine ring
Linker Length	0 (Direct attachment)	2 Carbon Spacer (Ethyl spacer to CHO)
Hybridization at C3	(Ring carbon)	(Ring carbon)
Electronic Effect	Strong Electron Withdrawing (Inductive)	Weak/Negligible Inductive Effect
Basicity (N-H pKa)	Lower (~8.5 - 9.5) due to proximity of EWG	Higher (~10.5 - 11.0) (Like unsubstituted azetidine)
Primary Risk	Chemical instability (hydration/oxidation)	Intramolecular cyclization (Bridged bicyclic formation)

Physicochemical Properties & Electronic Profiling

Basicity and Ionization (pKa Modulation)

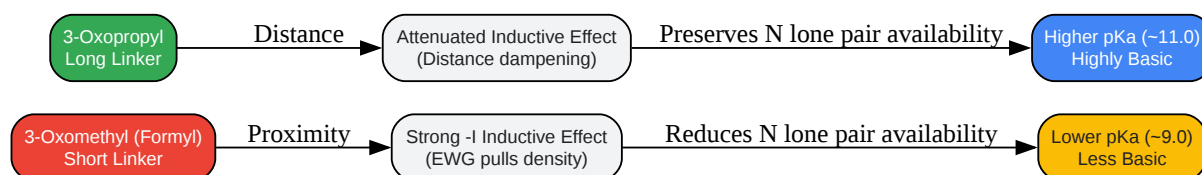
The most significant functional difference between these two scaffolds is the basicity of the azetidine nitrogen. This parameter dictates the protonation state at physiological pH (7.4), influencing membrane permeability and solubility.

- **3-Oxomethyl (Formyl):** The carbonyl group is directly attached to the C3 position. Although it is not directly conjugated to the nitrogen (which would require an nitrogen as in an amide), the strong inductive electron-withdrawing effect (-I) propagates through the -bonds (). This reduces the electron density on the nitrogen lone pair, lowering the pKa.
- **3-Oxopropyl:** The carbonyl is separated from the ring by two methylene units (

). The inductive effect falls off rapidly with distance (

). Consequently, the nitrogen retains a high pKa, similar to unsubstituted azetidine (~11.3), making it predominantly protonated and cationic at physiological pH.

Visualization of Electronic Effects



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Figure 1: Comparative analysis of inductive effects on azetidine nitrogen basicity.

Stability & Reactivity Profiles

Chemical Instability of 3-Oxomethyl Azetidine

The 3-formyl species is chemically fragile. The aldehyde is sterically exposed and electronically activated by the strained ring.

- Hydration: In aqueous media, the aldehyde exists in equilibrium with its gem-diol form [].
- Oxidation: It is a "metabolic hotspot," rapidly oxidized by Aldehyde Dehydrogenases (ALDH) to Azetidine-3-carboxylic acid, a zwitterionic species that may fail membrane permeability requirements.

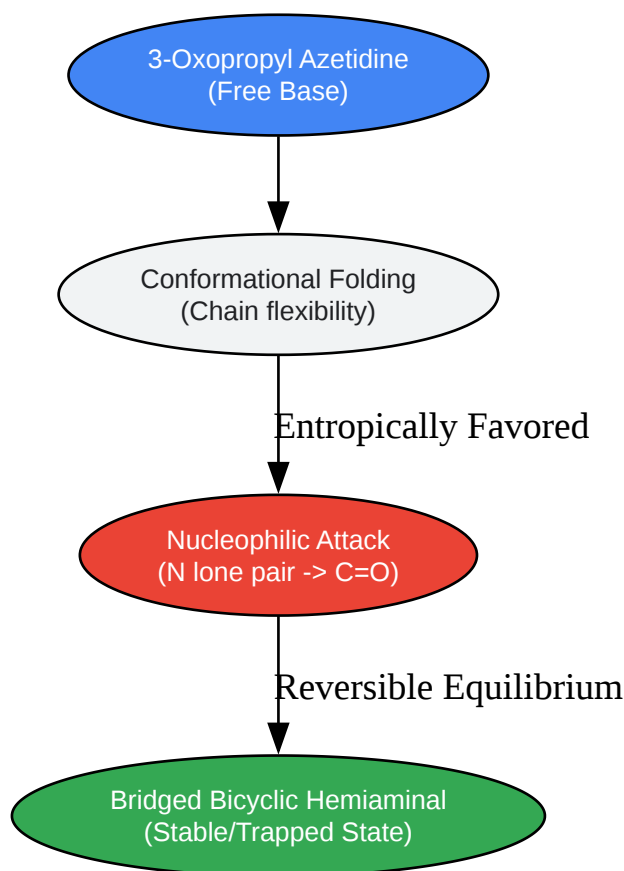
Intramolecular Cyclization of 3-Oxopropyl Azetidine

The 3-oxopropyl derivative carries a unique risk: Self-Immolation via Cyclization. If the azetidine nitrogen is unprotected (free base), the flexible propyl chain allows the carbonyl carbon to fold back into proximity with the nitrogen lone pair.

- Mechanism: Nucleophilic attack of the amine (N1) onto the aldehyde (C6).

- Thermodynamics: This forms a bridged bicyclic hemiaminal (specifically a 2-oxa-5-azabicyclo[2.2.1]heptane derivative). This 6-membered transition state is entropically favored, often making the isolation of the free amine form of 3-oxopropyl azetidine difficult without trapping it as a salt or protecting group.

Cyclization Pathway Diagram[1]



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Figure 2: The intramolecular cyclization pathway unique to the 3-oxopropyl homologue.

Synthetic Methodologies

Synthesis of 3-Oxomethyl Azetidine (Protected)

Because of the instability of the free aldehyde, this is typically generated from the reduction of the ester or nitrile in situ.

- Starting Material: N-Boc-Azetidine-3-carboxylic acid (commercially available).

- Reduction: Conversion to the Weinreb amide followed by reduction with DIBAL-H or LiAlH₄ at -78°C.
- Isolation: Must be kept N-protected (Boc/Cbz) to prevent polymerization.

Synthesis of 3-Oxopropyl Azetidine

This scaffold is accessible via chain extension or Michael addition.

- Starting Material: N-Boc-3-iodoazetidine.
- Radical Cross-Coupling: Reaction with methyl acrylate (Giese reaction conditions) followed by reduction.
- Alternative (Michael): If starting from N-Boc-3-methyleneazetidine, hydroboration-oxidation yields the alcohol, which is oxidized to the aldehyde (Swern or Dess-Martin).

Strategic Application in Drug Design

When to use 3-Oxomethyl (Formyl):

- Covalent Inhibitors: The aldehyde is a "warhead" that can form reversible Schiff bases with active site Lysine residues.
- Fragment Merging: Used as a minimal linker to attach an aryl group via Reductive Amination.
- Rigidity: Provides a rigid exit vector from the ring.

When to use 3-Oxopropyl:

- Reaching Deep Pockets: The 3-carbon chain allows the terminal functional group to extend into solvent-exposed areas or deep hydrophobic pockets.
- Flexibility: Essential when the binding pose requires the side chain to adopt a specific conformation that a rigid linker cannot access.
- PROTAC Linkers: The propyl chain serves as an ideal "short" spacer in bifunctional degradation compounds.

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